

# Essential Safety and Operational Guidance: 2-(4-Benzhydrylpiperazin-1-yl)ethanol

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## Compound of Interest

**Compound Name:** 2-(4-Benzhydrylpiperazin-1-yl)ethanol

**Cat. No.:** B180287

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This document provides immediate, essential safety and logistical information for handling **2-(4-Benzhydrylpiperazin-1-yl)ethanol** in a laboratory setting. Due to a lack of comprehensive safety data for this specific compound, a cautious approach based on handling chemicals of unknown toxicity is strongly recommended. Users are advised to conduct a thorough risk assessment before beginning any work.

## Chemical and Physical Properties

A summary of the known physical and chemical properties of **2-(4-Benzhydrylpiperazin-1-yl)ethanol** is provided below. The absence of specific hazard classifications necessitates treating this compound with a high degree of caution.

Property	Value
CAS Number	10527-64-7
Molecular Formula	C <sub>19</sub> H <sub>24</sub> N <sub>2</sub> O
Molecular Weight	296.41 g/mol
Boiling Point	180 °C (at 0.01 Torr)[1][2]
Density	1.115 ± 0.06 g/cm <sup>3</sup> (Predicted)[1]
Hazard Codes	Not available[1]

## Personal Protective Equipment (PPE)

Given the lack of specific toxicity data, a comprehensive PPE strategy is crucial to minimize exposure. The following recommendations are based on general best practices for handling research chemicals.

### Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.

### Personal Protective Equipment:

- Eye and Face Protection: Wear tightly fitting safety goggles or a face shield to protect against splashes.
- Skin Protection:
  - Gloves: Wear chemical-resistant gloves (e.g., nitrile) at all times. Change gloves immediately if they become contaminated.
  - Lab Coat: A standard laboratory coat should be worn, fully buttoned.
- Additional Protection: For larger quantities or procedures with a higher risk of splashing, consider a chemical-resistant apron and arm sleeves.

- Respiratory Protection: If working outside of a fume hood or if aerosolization is possible, a NIOSH-approved respirator may be necessary. The appropriate type of respirator will depend on the potential concentration and should be selected based on a formal risk assessment.

## Operational Plan: Handling and Storage

### Handling:

- Avoid direct contact with the skin, eyes, and clothing.
- Avoid inhalation of any dusts or vapors.
- Use only in a well-ventilated area, preferably a chemical fume hood.
- Wash hands thoroughly after handling.

### Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials (e.g., strong oxidizing agents).

## First Aid Measures

In the event of exposure, follow these first aid procedures immediately.

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.[3][4][5]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[3][5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3][6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][5][6]

## Disposal Plan

### Waste Disposal:

- Dispose of this chemical and its container in accordance with all applicable local, state, and federal regulations.
- Do not allow the chemical to enter drains or waterways.
- Contaminated materials (e.g., gloves, lab coats, absorbent materials) should be collected in a designated hazardous waste container and disposed of appropriately.

## Emergency Procedures: Chemical Spill

The following workflow outlines the immediate steps to be taken in the event of a chemical spill.



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Caption: Workflow for handling a chemical spill.

Disclaimer: This information is intended as a guide for trained professionals and is based on general laboratory safety principles. A comprehensive Safety Data Sheet (SDS) for **2-(4-Benzhydrylpiperazin-1-yl)ethanol** was not available in the public domain at the time of this writing. The user is solely responsible for conducting a thorough risk assessment and implementing appropriate safety measures.

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## References

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